

# Comparative Analysis of the Biological Activities of 4-Amino-3-methylbenzoic Acid Derivatives

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## Compound of Interest

Compound Name: 4-Amino-3-methylbenzoic acid

Cat. No.: B181359

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Therapeutic Potential of **4-Amino-3-methylbenzoic Acid** Analogs

Derivatives of **4-amino-3-methylbenzoic acid** represent a promising scaffold in medicinal chemistry, demonstrating a wide range of biological activities. This guide provides a comparative overview of their potential as anticancer, anti-inflammatory, and antimicrobial agents, supported by experimental data and detailed methodologies.

## Anticancer Activity: Induction of Apoptosis through Oxidative Stress

Recent studies have highlighted the potential of benzamide derivatives, structurally similar to those derived from **4-amino-3-methylbenzoic acid**, as potent anticancer agents. A notable derivative, BJ-13, has demonstrated significant antiproliferative activity across various cancer cell lines, with particularly strong effects observed in gastric cancer cells.<sup>[1]</sup>

Mechanistic investigations revealed that the anticancer effect of BJ-13 is primarily mediated through the induction of intracellular reactive oxygen species (ROS) accumulation.<sup>[1]</sup> This surge in ROS leads to a collapse of the mitochondrial membrane potential and subsequent activation of caspase-dependent apoptosis. Key apoptotic proteins are modulated, with an upregulation of Bax and Cleaved Caspase-3 and a downregulation of the anti-apoptotic protein Bcl-2.<sup>[1]</sup> These findings underscore the therapeutic strategy of targeting ROS-mediated mitochondrial dysfunction.

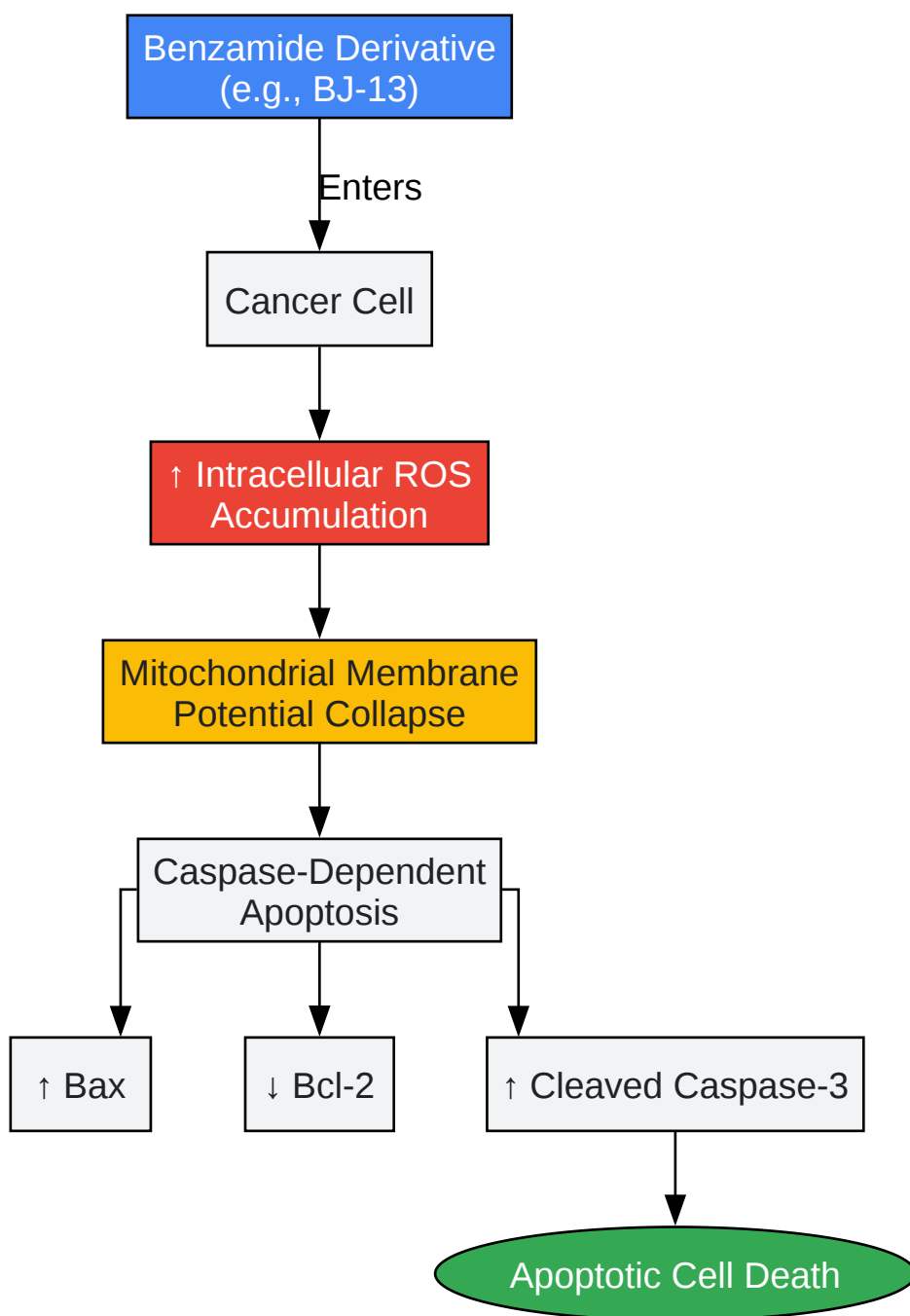
Table 1: In Vitro Cytotoxicity of Benzamide Derivative BJ-13

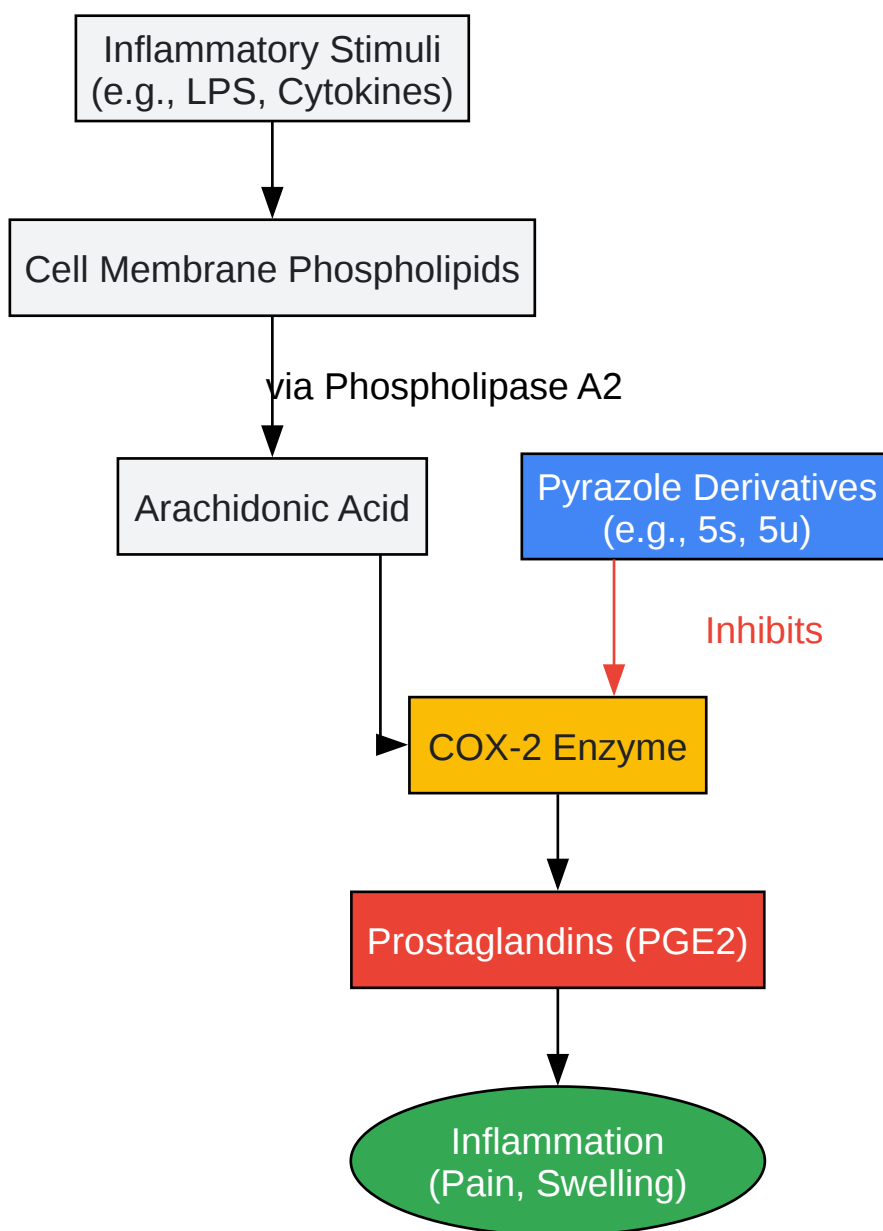
Cancer Cell Line	IC50 (μM)
Gastric Cancer Cells	Strong Activity (Specific value not publicly available)
Multiple Other Lines	Potent Activity (Specific values not publicly available)

Data sourced from a study on benzamide derivatives with similar core structures.[\[1\]](#)

## Signaling Pathway: ROS-Mediated Apoptosis

The following diagram illustrates the proposed signaling pathway for the anticancer activity of benzamide derivatives like BJ-13.





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## References

- 1. Design, synthesis and biological evaluation of benzamide derivatives as novel anticancer agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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